

Solubility of Benzyl Carbamate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzyl carbamate

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Introduction

Benzyl carbamate is a versatile reagent and intermediate in organic synthesis, notably in the introduction of the benzyloxycarbonyl (Cbz or Z) protecting group for amines.^{[1][2]} A thorough understanding of its solubility in various organic solvents is crucial for its effective use in reaction chemistry, purification, and formulation development. This technical guide provides a summary of the currently available solubility data for **benzyl carbamate**, a detailed experimental protocol for determining solubility, and visual aids to understand the solubility workflow and principles.

It is important to note that while qualitative solubility information is available in the literature, there is a significant lack of comprehensive quantitative data across a wide range of common organic solvents. This guide presents the available information and provides a robust methodology for researchers to determine precise solubility values as needed for their specific applications.

Physicochemical Properties of Benzyl Carbamate

A summary of key physicochemical properties of **benzyl carbamate** is provided below.

Property	Value	Reference(s)
CAS Number	621-84-1	[3]
Molecular Formula	C ₈ H ₉ NO ₂	[1][3]
Molecular Weight	151.16 g/mol	[1][3]
Appearance	Off-white to light beige powder or flakes	[1][2]
Melting Point	86-89 °C	[1][2]

Solubility Data

The solubility of **benzyl carbamate** is influenced by the polarity of the solvent, with general trends following the "like dissolves like" principle. The carbamate functional group provides some polarity, while the benzyl group imparts nonpolar characteristics.

Quantitative Solubility Data

A comprehensive search of available literature yielded limited quantitative solubility data for **benzyl carbamate**. The only specific value found was for its solubility in water.

Solvent	Temperature (°C)	Solubility (g/L)	Reference(s)
Water	37	68.02	[4][5]

Qualitative Solubility Data

Qualitative descriptions of **benzyl carbamate**'s solubility in various organic solvents have been reported and are summarized below. These descriptions can guide solvent selection for various applications.

Solvent Class	Solvent	Solubility Description	Reference(s)
Alcohols	Methanol	Soluble, Slightly Soluble	[1][6]
Ethanol	Soluble	[7]	
Halogenated	Dichloromethane	Soluble	[6]
Chloroform	Soluble, Slightly Soluble	[1][6]	
Aromatic Hydrocarbons	Benzene	Soluble, Moderate Solubility	[1][6]
Toluene	Soluble (recrystallization solvent)	[1][2]	
Ethers	Diethyl Ether	Soluble	[7]
Amides	N,N-Dimethylformamide (DMF)	Soluble	[6]
Water	Water	Moderate Solubility, Insoluble	[1][8]

Note: The conflicting reports on water solubility ("moderate" vs. "insoluble") highlight the importance of experimental verification.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid compound in a solvent. The following protocol provides a detailed methodology for its implementation.

1. Materials and Equipment:

- **Benzyl carbamate** (solid)
- Selected organic solvent(s)
- Glass vials or flasks with airtight screw caps
- Analytical balance
- Temperature-controlled orbital shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

2. Procedure:

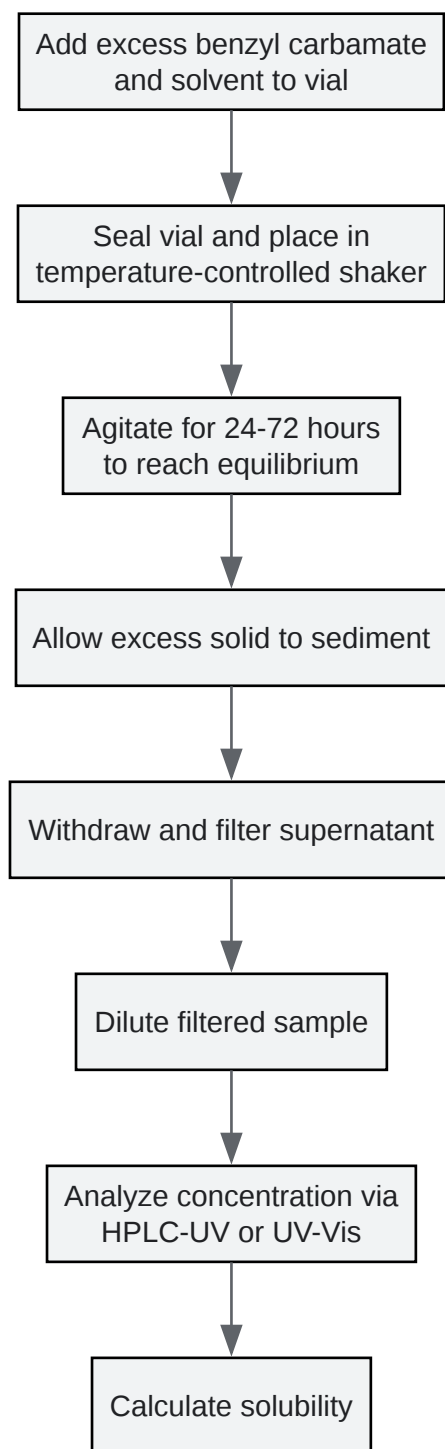
- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **benzyl carbamate** to a series of vials. The excess solid should be visually apparent.
 - Accurately add a known volume or mass of the desired organic solvent to each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation:

- Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a period to allow the excess solid to sediment.
- Carefully withdraw a sample from the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry) to determine the concentration of **benzyl carbamate**.
 - Prepare a calibration curve using standard solutions of **benzyl carbamate** of known concentrations to quantify the sample.
- Calculation of Solubility:
 - Calculate the solubility of **benzyl carbamate** in the solvent using the determined concentration and the dilution factor. Express the solubility in appropriate units (e.g., g/100 mL, mg/mL, or mol/L).

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **benzyl carbamate**.

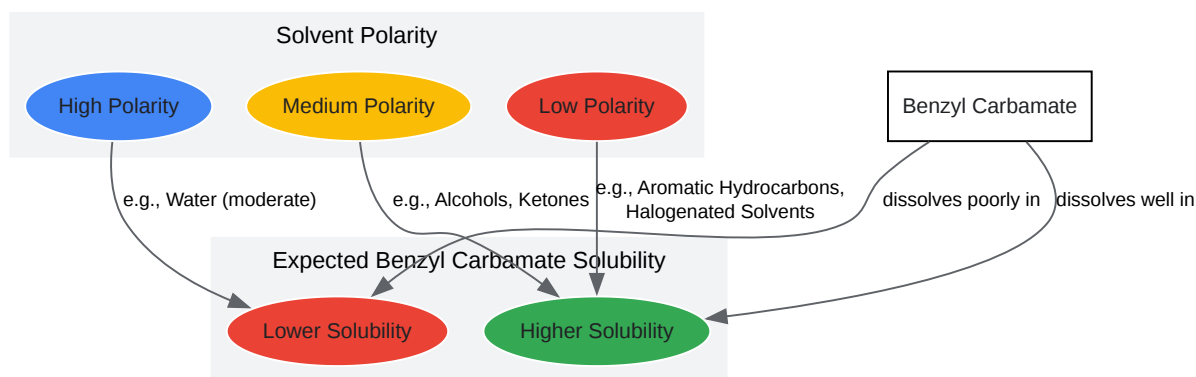


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Caption: Experimental workflow for the shake-flask solubility determination method.

Solvent Polarity and Benzyl Carbamate Solubility

This diagram illustrates the general relationship between the polarity of a solvent and the expected solubility of **benzyl carbamate**, based on the principle of "like dissolves like."



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Caption: General trend of **benzyl carbamate** solubility based on solvent polarity.

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References

- 1. Benzyl carbamate | 621-84-1 [chemicalbook.com]
- 2. Benzyl carbamate CAS#: 621-84-1 [m.chemicalbook.com]
- 3. Benzyl carbamate | C₈H₉NO₂ | CID 12136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzyl carbamate [chembk.com]
- 5. Page loading... [guidechem.com]
- 6. researchgate.net [researchgate.net]
- 7. CAS 621-84-1: Benzyl carbamate | CymitQuimica [cymitquimica.com]

- 8. Benzyl carbamate - Wikipedia [en.wikipedia.org]
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